

Disperse Blue 124: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse blue 124

Cat. No.: B3427788

[Get Quote](#)

An In-depth Examination of the Monoazo Textile Dye and its Implications as a Contact Allergen

Disperse Blue 124 is a synthetic monoazo dye recognized for its efficacy in coloring synthetic textiles, particularly polyester and acetate fabrics.[1][2] Its chemical structure and properties lend it to producing deep, durable colors such as brilliant blue, as well as shades of black, brown, and green.[3][4] However, its utility in the textile industry is paralleled by its significance as a potent contact allergen, making it a subject of interest for researchers, clinicians, and professionals in drug development.[5][6] This guide provides a comprehensive technical overview of **Disperse Blue 124**, focusing on its chemical properties, its role as a textile dye, and its toxicological profile as a sensitizing agent.

Chemical and Physical Properties

Disperse Blue 124, identified by the CAS number 15141-18-1, is a member of the azo dye class.[7][8] Its chemical formula is $C_{16}H_{19}N_5O_4S$, with a molecular weight of approximately 377.42 g/mol.[3][7] The dye's structure features a substituted 4-aminophenyl group linked to a 5-nitrothiazol-2-yl group via a diazene bridge, classifying it as a monoazo compound.[6] This molecular arrangement is fundamental to both its chromophoric properties and its allergenic potential.

Property	Value	Source(s)
CAS Number	15141-18-1, 61951-51-7	[3][7][9]
Molecular Formula	C16H19N5O4S	[3][7][8]
Molecular Weight	377.42 g/mol	[3][5][7]
IUPAC Name	2-[N-ethyl-3-methyl-4-[(E)-(5-nitro-1,3-thiazol-2-yl)diazenyl]anilino]ethyl acetate	[6][7]
Synonyms	C.I. 111938, Serisol 3RD, Ethanol, 2-[N-ethyl-4-[(5-nitro-2-thiazolyl)azo]-m-toluidino]-, acetate (ester)	[3][8]
Physical State	Solid	
Color	Brilliant blue	[3]
Boiling Point	545.7 °C at 760 mmHg	[10][11]
Flash Point	283.8 °C	[10][11]
Density	1.35 g/cm ³	[10]

Application in the Textile Industry

Disperse Blue 124 is primarily utilized in the dyeing of synthetic fibers such as polyester, acetate, nylon, and their blends.[1][4][8] Its application is prevalent in the production of dark-colored textiles for apparel, including sportswear, garment linings, and hosiery, as well as for home furnishings like curtains and upholstery.[4][12] The dye is applied through a high-temperature dispersion process, which facilitates its absorption by the hydrophobic fibers, resulting in good lightfastness and washfastness.[8]

The synthesis of **Disperse Blue 124** involves the diazotization of 5-Nitrothiazol-2-amine, followed by a coupling reaction with 2-(Ethyl(m-tolyl)amino)ethyl acetate.[3][13]

Toxicological Profile: A Significant Contact Allergen

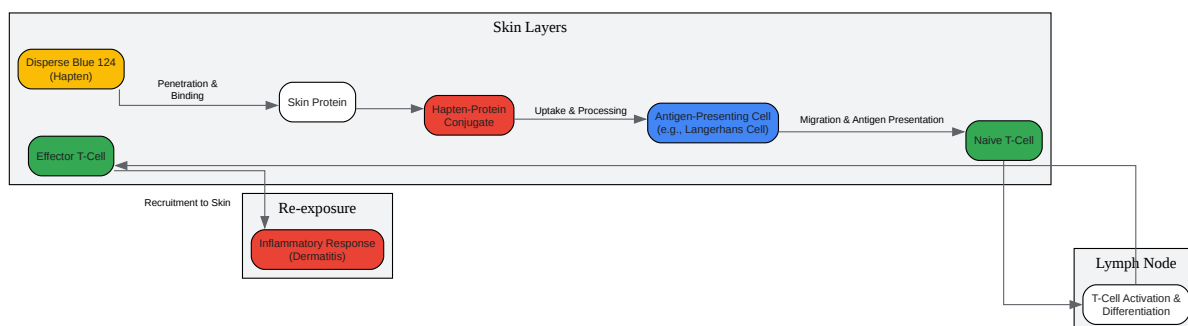
Disperse Blue 124 is a well-documented cause of allergic contact dermatitis (ACD), a type IV hypersensitivity reaction.^{[2][5]} It is categorized as an extreme sensitizer and a strong irritant.^[5] The American Contact Dermatitis Society recognized its allergenic potential by naming it the Allergen of the Year in 2000.^[2]

Sensitization to **Disperse Blue 124** has been observed in a notable percentage of individuals undergoing patch testing for textile-related dermatitis.^{[14][15]} Although the prevalence has shown a decline in recent years, it remains a significant concern.^{[14][15]}

Allergenic Signaling Pathway

The development of allergic contact dermatitis to **Disperse Blue 124** involves a complex interplay of immune cells and signaling molecules. As a hapten, the dye itself is too small to elicit an immune response.^[6] It must first penetrate the skin and covalently bind to endogenous proteins to form a hapten-protein conjugate. This modified protein is then recognized as foreign by antigen-presenting cells (APCs), such as Langerhans cells in the epidermis.

The following diagram illustrates the simplified signaling pathway leading to allergic contact dermatitis.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of **Disperse Blue 124**-induced allergic contact dermatitis.

Experimental Protocols

Patch Testing for Allergic Contact Dermatitis

Patch testing is the gold standard for diagnosing allergic contact dermatitis to **Disperse Blue 124**.

Methodology:

- Allergen Preparation: **Disperse Blue 124** is typically prepared at a concentration of 0.25% in petrolatum.^[16]
- Application: A small amount of the allergen preparation is applied to a specialized patch test chamber, which is then affixed to the patient's upper back.

- Occlusion: The patch remains in place for 48 hours to allow for skin penetration and initiation of any potential immune response.
- Reading: The patch is removed after 48 hours, and an initial reading is performed. A second reading is typically conducted at 72 or 96 hours.
- Interpretation: The reaction is graded based on the intensity of the inflammatory response (e.g., erythema, papules, vesicles) according to international standards.

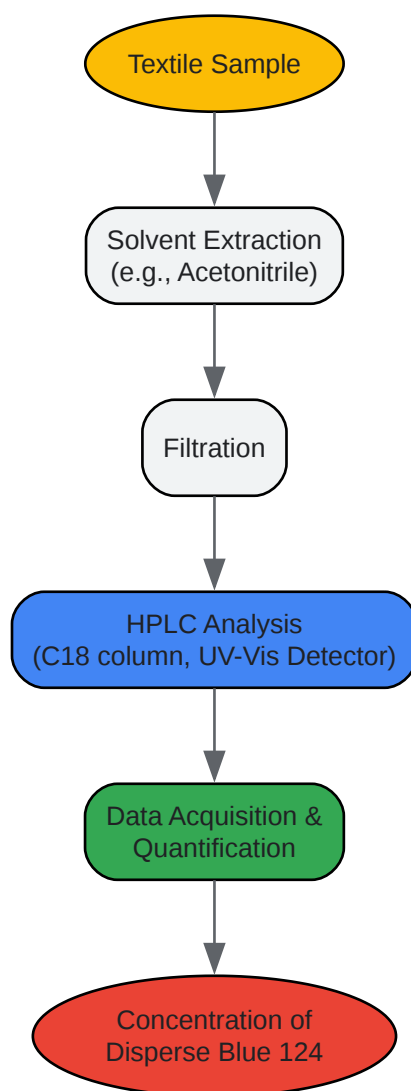
Analytical Detection of Disperse Blue 124 in Textiles

High-performance liquid chromatography (HPLC) is a common method for the detection and quantification of **Disperse Blue 124** in textile samples.

Methodology:

- Sample Preparation: A known weight of the textile sample is extracted with a suitable solvent, such as acetonitrile, often under sonication or reflux to ensure efficient extraction of the dye.^[9]
- Chromatographic Separation: The extract is injected into an HPLC system equipped with a suitable column (e.g., C18). A mobile phase gradient is typically employed to separate the dye from other components in the extract.
- Detection: A UV-Vis or diode-array detector is used to monitor the column effluent at the maximum absorption wavelength of **Disperse Blue 124**.
- Quantification: The concentration of **Disperse Blue 124** in the sample is determined by comparing the peak area of the analyte to a calibration curve prepared from certified reference standards.^[9]

The following diagram illustrates a general workflow for the analytical detection of **Disperse Blue 124**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Allergy to Disperse Blue 106/124 | Allergy Advice - BSCA [cutaneousallergy.org]
- 2. Disperse blue dye - Wikipedia [en.wikipedia.org]
- 3. worlddyevariety.com [worlddyevariety.com]

- 4. chemotechnique.se [chemotechnique.se]
- 5. usbio.net [usbio.net]
- 6. Disperse Blue 124 | C16H19N5O4S | CID 84802 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Disperse Blue 124 | CAS 15141-18-1 | LGC Standards [lgcstandards.com]
- 8. CAS 15141-18-1: Disperse Blue 124 | CymitQuimica [cymitquimica.com]
- 9. accustandard.com [accustandard.com]
- 10. disperse blue 124 | CAS#:61951-51-7 | Chemsrce [chemsrc.com]
- 11. Disperse blue 124 | 61951-51-7 | FD182050 | Biosynth [biosynth.com]
- 12. fnatchem.com [fnatchem.com]
- 13. DISPERSE BLUE 124 | 61951-51-7 [chemicalbook.com]
- 14. Sensitization to Disperse Blue Dye 124 in Triveneto Region from 1997 to 2021 and Its Potential Occupational Role - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. mdpi.com [mdpi.com]
- 16. dormer.com [dormer.com]
- To cite this document: BenchChem. [Disperse Blue 124: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427788#disperse-blue-124-as-a-monoazo-textile-dye]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com